

Physical and chemical properties of 3'-Chloroacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3'-Chloroacetophenone

Cat. No.: B045991

[Get Quote](#)

An In-depth Technical Guide to 3'-Chloroacetophenone

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **3'-Chloroacetophenone** (CAS No. 99-02-5). The information is curated for professionals in research and development, with a focus on data clarity, experimental context, and safety.

Chemical Identity and Structure

3'-Chloroacetophenone, also known as 1-(3-chlorophenyl)ethanone, is an organic halogenated compound derived from acetophenone.^[1] It features a benzene ring substituted with a chloro group at the meta-position and an acetyl group.^[2] This structure imparts reactivity related to both the aromatic ring (electrophilic substitution) and the carbonyl group (nucleophilic addition).^{[1][2]} It is a synthetic compound, not known to occur naturally, and serves as a key intermediate in the synthesis of pharmaceuticals and other fine chemicals.^{[1][2]}

Identifier	Value
CAS Number	99-02-5[1][2][3][4][5][6][7]
Molecular Formula	C ₈ H ₇ ClO[1][2][3][7][8]
Molecular Weight	154.59 g/mol [1][2][4][6][8]
IUPAC Name	1-(3-chlorophenyl)ethanone[2][7][9][10]
Synonyms	m-Chloroacetophenone, 3-Chlorophenyl methyl ketone, 1-Acetyl-3-chlorobenzene[2][3][5][7][9][10]
InChI Key	UUWJBXKHMMQDED-UHFFFAOYSA-N[4][7][11][12]

Physical Properties

3'-Chloroacetophenone typically appears as a clear, colorless to pale yellow liquid or a white to off-white crystalline solid at room temperature.[1][2][3][5][9][10] It possesses a mild, aromatic, or slightly pungent odor.[1][2]

Property	Value
Appearance	Clear, colorless to yellow liquid[1][3][5][9][10]
Boiling Point	227-229 °C at 760 mmHg (lit.)[2][4][10][13]
241 °C[3][5]	
Density	1.191 g/mL at 25 °C (lit.)[2][4][13]
1.2 ± 0.1 g/cm³[8]	
Refractive Index	n _{20/D} 1.550 (lit.)[2][4][13]
1.548-1.551[5]	
Flash Point	105 °C / 221 °F (closed cup)[2][4][5][6][10][13]
Vapor Pressure	0.0752 mmHg at 25°C[2]
Vapor Density	5.3[3][10]
Water Solubility	Insoluble[1][3]
LogP	2.51 - 2.54[2][8]

Chemical and Spectroscopic Properties

Reactivity and Stability

3'-Chloroacetophenone is stable under normal storage and handling conditions in a tightly closed container.[1][5][9] It should be stored in a cool, dry, and well-ventilated area.[1][5][9]

Property	Description
Stability	Stable at room temperature in closed containers.[1][5][9] Moisture sensitive.[9]
Conditions to Avoid	Incompatible materials, excess heat.[9]
Incompatible Materials	Strong oxidizing agents, strong bases, strong acids.[9][10]
Hazardous Decomposition	Hydrogen chloride, carbon monoxide, carbon dioxide upon thermal decomposition.[9][10]
Hazardous Polymerization	Has not been reported.[9]

Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of **3'-Chloroacetophenone**.

Spectrum Type	Key Characteristics
¹ H NMR	(500 MHz, CDCl ₃): δ 2.59 (s, 3H), 7.41 (t, J = 7.8 Hz, 1H), 7.52-7.54 (m, 1H), 7.82-7.83 (m, 1H), 7.92 (t, J = 1.8 Hz, 1H).[14][15]
¹³ C NMR	(125 MHz, CDCl ₃): δ 26.5, 126.4, 128.4, 129.9, 133.0, 134.9, 138.7, 196.6.[14][15]
IR (Infrared)	Characteristic peaks for C=O (carbonyl) and C-Cl stretching are expected. Available data includes liquid film and ATR-IR spectra.[2][11]
Mass Spectrometry	Electron ionization (EI) mass spectrum data is available for this compound.[7]

Experimental Protocols & Methodologies

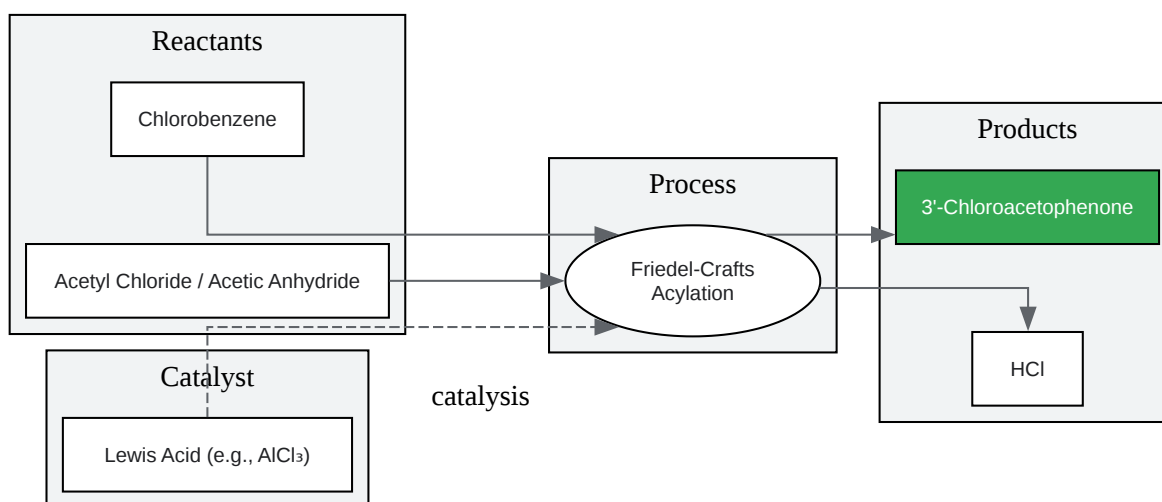
Synthesis of 3'-Chloroacetophenone

A primary method for synthesizing **3'-Chloroacetophenone** is through the Friedel-Crafts acylation of chlorobenzene.[1] An alternative laboratory-scale synthesis involves the direct

chlorination of acetophenone.

Protocol: Chlorination of Acetophenone[16]

- **Apparatus Setup:** A round-bottom flask is fitted with a reflux condenser, a mechanical stirrer, and a gas inlet tube.
- **Reaction Mixture:** A solution of acetophenone in glacial acetic acid is prepared in the flask.
- **Chlorination:** A rapid stream of chlorine gas is passed through the vigorously stirred solution. The reaction temperature may be controlled with an ice-water bath if the reaction becomes too rapid.
- **Monitoring:** Chlorine addition continues until the required weight increase, corresponding to the absorption of the necessary amount of chlorine, is achieved. The mixture is then stirred at room temperature until it becomes colorless.
- **Work-up:** The reaction mixture is poured into ice-water, causing the product to separate as an oil which then solidifies.
- **Purification:** The solid crystals are collected by filtration, washed thoroughly with water, and then recrystallized from a suitable solvent like dilute ethyl alcohol to yield pure chloroacetophenone.



[Click to download full resolution via product page](#)

Caption: Friedel-Crafts acylation synthesis workflow for **3'-Chloroacetophenone**.

Analytical Characterization

The identity and purity of synthesized **3'-Chloroacetophenone** are confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are recorded on spectrometers (e.g., 400 or 500 MHz) using a deuterated solvent like CDCl_3 with Tetramethylsilane (TMS) as an internal standard.^{[14][17]} This confirms the chemical structure and proton/carbon environments.
- Infrared (IR) Spectroscopy: FTIR spectrometers are used to obtain the infrared spectrum (e.g., via KBr pellet or as a liquid film).^[17] This identifies characteristic functional groups, particularly the carbonyl (C=O) stretch.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) with techniques like electrospray ionization (ESI) is used to determine the exact mass of the compound, confirming its molecular formula.^[17]

- **Melting Point Determination:** A micro melting point apparatus is used to determine the melting range of the solid product, which is a key indicator of purity.[\[17\]](#)

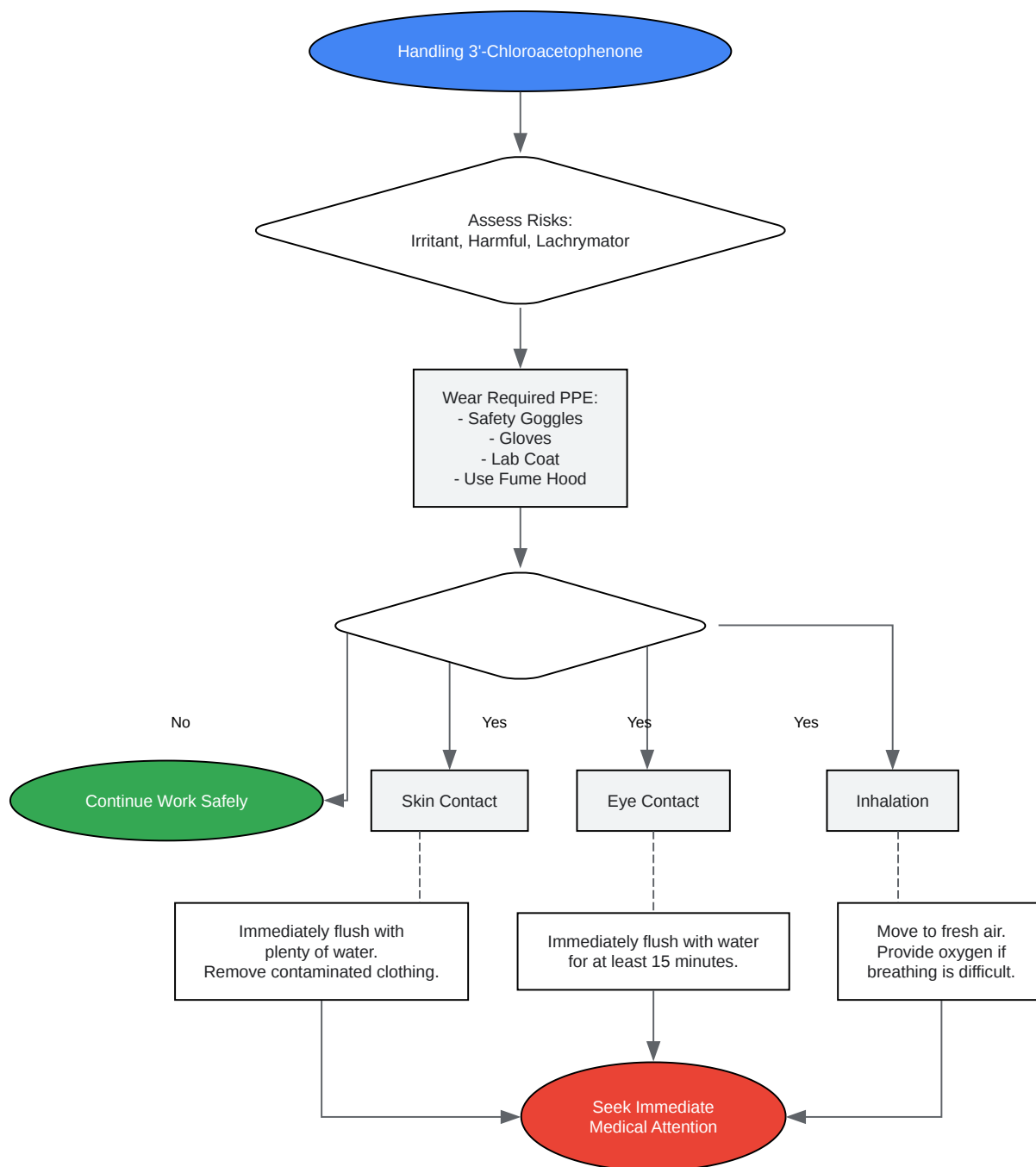
Safety and Handling

3'-Chloroacetophenone is a hazardous chemical that requires careful handling.[\[10\]](#) It is classified as harmful if swallowed or inhaled and causes skin, eye, and respiratory tract irritation.[\[9\]](#)[\[10\]](#) It is also a lachrymator, a substance that causes tearing.[\[5\]](#)[\[9\]](#)

Hazard Category	Description
Acute Toxicity	Harmful if swallowed (Oral, Category 4), Harmful if inhaled (Inhalation, Category 4). [10]
Irritation	Causes serious eye irritation (Category 2), skin irritation (Category 2), and may cause respiratory irritation. [4] [6] [10]
Sensitization	May cause an allergic skin reaction. [9]
Target Organs	Respiratory system, eyes, skin. [4] [6] [9]

Personal Protective Equipment (PPE):

- **Engineering Controls:** Use only in a chemical fume hood.[\[9\]](#) Eyewash stations and safety showers must be readily available.[\[9\]](#)[\[10\]](#)
- **Eye/Face Protection:** Wear appropriate chemical safety goggles or a face shield.[\[6\]](#)[\[10\]](#)
- **Skin Protection:** Wear suitable protective gloves and clothing to prevent skin contact.[\[6\]](#)[\[9\]](#)
[\[10\]](#)
- **Respiratory Protection:** If exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[\[9\]](#)



[Click to download full resolution via product page](#)

Caption: Basic safety and first aid workflow for handling **3'-Chloroacetophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 3'-Chloroacetophenone(99-02-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. 3'-クロロアセトフェノン 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 3'-Chloroacetophenone CAS 99-02-5 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 6. 3 -Chloroacetophenone 98 99-02-5 [sigmaaldrich.com]
- 7. Acetophenone, 3'-chloro- [webbook.nist.gov]
- 8. 3'-Chloroacetophenone | CAS#:99-02-5 | Chemsrce [chemsrc.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. fishersci.com [fishersci.com]
- 11. spectrabase.com [spectrabase.com]
- 12. 3'-Chloroacetophenone(99-02-5) 1H NMR spectrum [chemicalbook.com]
- 13. 3'-Chloroacetophenone | 99-02-5 [chemicalbook.com]
- 14. rsc.org [rsc.org]
- 15. rsc.org [rsc.org]
- 16. Organic Syntheses Procedure [orgsyn.org]
- 17. rsc.org [rsc.org]
- To cite this document: BenchChem. [Physical and chemical properties of 3'-Chloroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045991#physical-and-chemical-properties-of-3-chloroacetophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com